

Physical properties of 2-tert-butyl-1,3-dimethylbenzene

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Compound of Interest

Compound Name: 2-Tert-butyl-1,3-dimethylbenzene

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An In-depth Technical Guide to the Physical Properties of **2-tert-butyl-1,3-dimethylbenzene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-tert-butyl-1,3-dimethylbenzene, an alkylated aromatic hydrocarbon, serves as a crucial building block and solvent in various chemical syntheses.^[1] Understanding its fundamental physical properties is paramount for professionals in research and drug development, as these characteristics dictate the compound's behavior in reaction media, its purification requirements, and its handling and storage protocols. This guide provides a comprehensive overview of the core physical properties of **2-tert-butyl-1,3-dimethylbenzene**, grounded in established analytical principles. We will delve into the theoretical underpinnings and provide detailed, field-proven experimental protocols for their determination, ensuring a blend of technical accuracy and practical insight.

Molecular and Chemical Identity

Correctly identifying the compound is the foundational step for any scientific investigation. The structural and chemical identifiers for **2-tert-butyl-1,3-dimethylbenzene** are crucial for cross-referencing in literature and databases.

- IUPAC Name: **2-tert-butyl-1,3-dimethylbenzene**^[2]

- CAS Number: 1985-64-4[2]
- Molecular Formula: C₁₂H₁₈[2][3]
- Molecular Weight: 162.27 g/mol [2][3]
- Synonyms: tert-butyl-m-xylene, 2,6-dimethyl-t-butylbenzene[1][2]

The molecule's structure, featuring a bulky tert-butyl group flanked by two methyl groups on a benzene ring, sterically influences its physical and chemical behavior.

Core Physical Properties

The following table summarizes the key physical properties of **2-tert-butyl-1,3-dimethylbenzene** and its common isomer, 1-tert-butyl-3,5-dimethylbenzene, for comparative context. It is critical to note that while experimental data for the title compound is limited in publicly accessible literature, the properties of its isomers provide valuable reference points.

Property	2-tert-butyl-1,3-dimethylbenzene	1-tert-butyl-3,5-dimethylbenzene (Isomer)	Source
Molecular Weight	162.27 g/mol	162.27 g/mol	[2][3]
Boiling Point	(Not experimentally cited)	205-206 °C	[4][5]
Melting Point	(Not experimentally cited)	-18 °C	[6]
Density	(Not experimentally cited)	0.867 g/mL at 25 °C	[4][5]
Refractive Index	(Not experimentally cited)	n _{20/D} 1.495	[4][5]

Experimental Determination of Physical Properties

The integrity of any physical data relies on robust and reproducible experimental methodology. The following sections detail the principles and step-by-step protocols for measuring the primary physical properties of liquid compounds like **2-tert-butyl-1,3-dimethylbenzene**.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, serving as a critical indicator of its volatility and purity. For small sample volumes, the micro-reflux or Thiele tube method is highly effective and accurate.^[7]

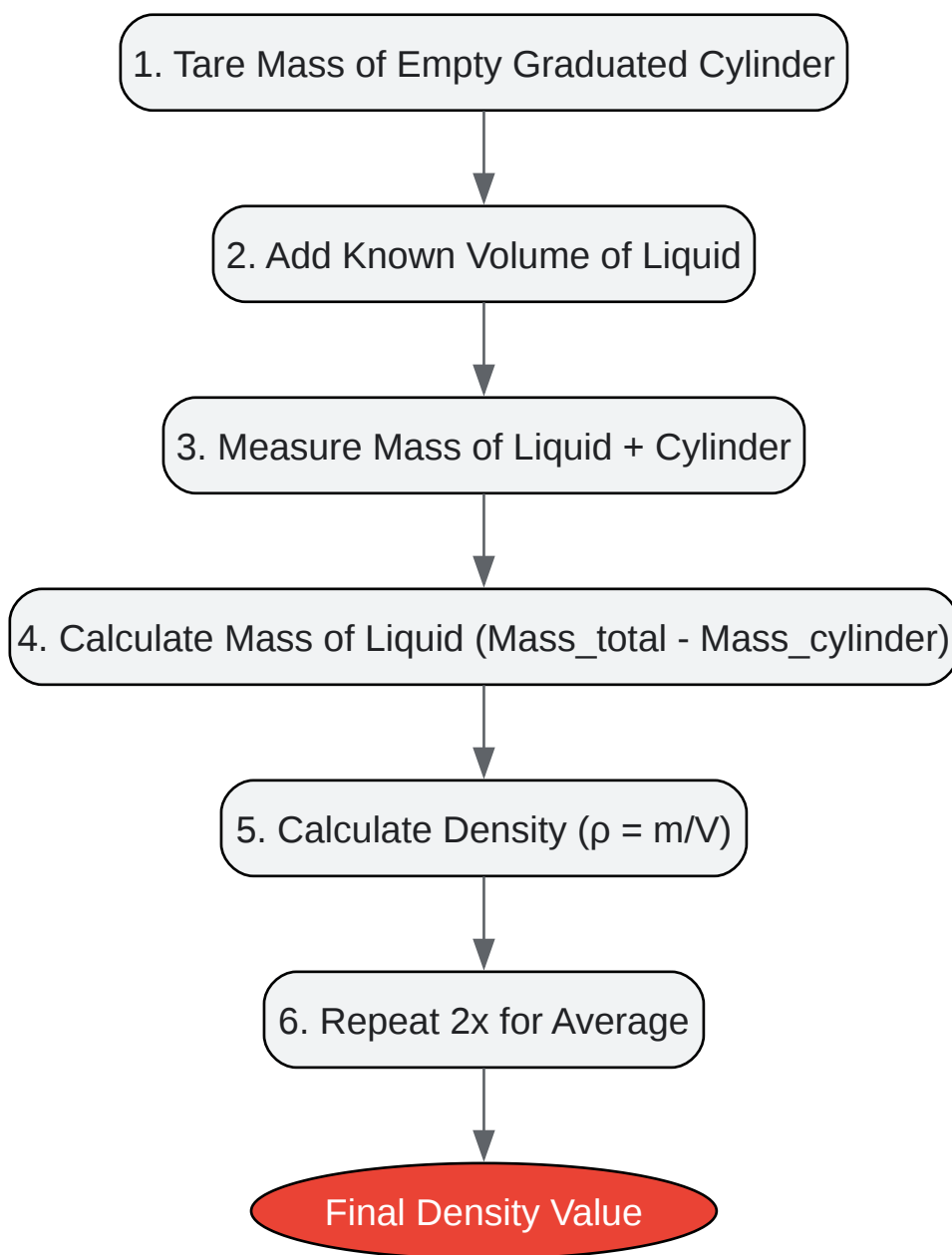
Causality Behind Experimental Choices:

- **Thiele Tube:** The specific shape of the Thiele tube is designed to allow for the circulation of the heating oil (e.g., paraffin oil) via convection. This ensures a uniform and gradual temperature increase around the sample, which is essential for an accurate boiling point reading.
- **Inverted Capillary Tube:** This small tube traps air. As the sample is heated, this trapped air, along with the sample's vapor, expands and escapes, creating a stream of bubbles. At the boiling point, the vapor pressure inside the capillary equals the atmospheric pressure. Upon cooling, the point at which the liquid is drawn back into the capillary marks the equilibrium where the external and internal pressures are balanced, precisely indicating the boiling point.^[7]

Experimental Protocol:

- Secure a small test tube containing 1-2 mL of **2-tert-butyl-1,3-dimethylbenzene** to a thermometer using a wire or thread.
- Seal one end of a capillary tube using a flame.
- Place the sealed capillary tube (open end down) into the test tube with the sample.^[8]
- Position the assembly in a Thiele tube filled with a high-boiling point oil, ensuring the sample is fully submerged in the oil bath.
- Gently heat the side arm of the Thiele tube with a Bunsen burner or a hot plate.

- Observe for a continuous and rapid stream of bubbles emerging from the capillary tube.
- Cease heating and allow the apparatus to cool slowly.
- Record the temperature at the precise moment the bubbling stops and the liquid begins to enter the capillary tube. This temperature is the boiling point.[\[7\]](#)



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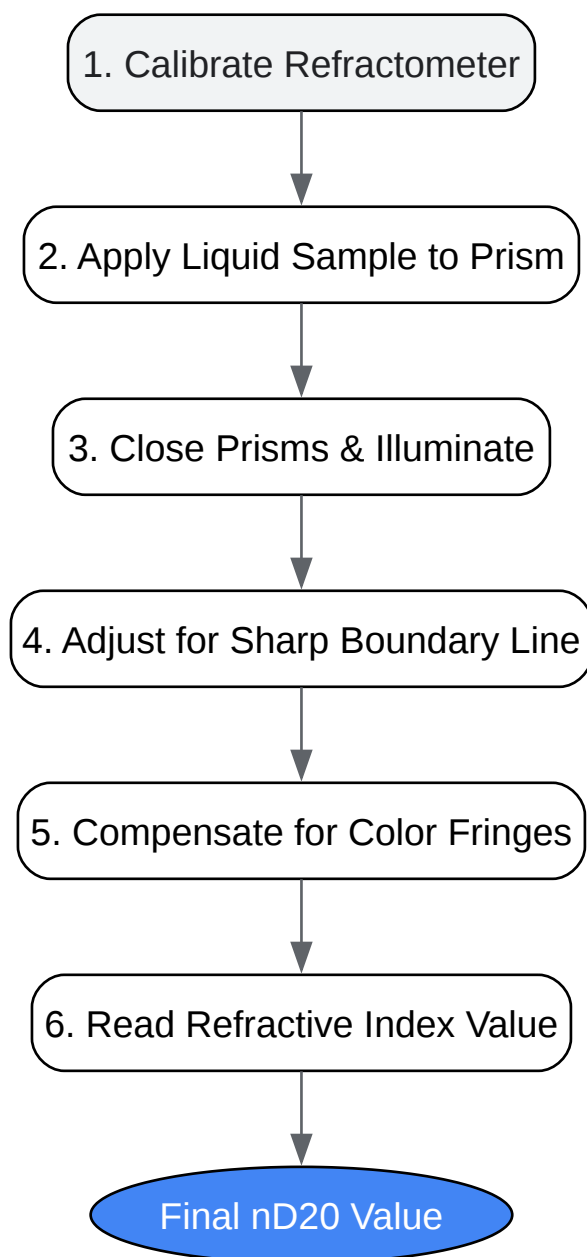
Density Measurement Workflow.

Refractive Index Measurement

The refractive index (n) is a dimensionless number that describes how light propagates through a substance. It is a highly characteristic property used to identify and assess the purity of liquid samples. [9] It is defined as the ratio of the speed of light in a vacuum to the speed of light in the substance. [9] Causality Behind Experimental Choices:

- **Abbe Refractometer:** This instrument is the standard for measuring the refractive index of liquids. It works by measuring the critical angle at which light is refracted between a prism of known refractive index and the liquid sample.
- **Sodium D-Line (589 nm):** The refractive index is dependent on the wavelength of light used. [9] The sodium D-line is a historical and widely accepted standard, allowing for consistent and comparable data across different laboratories. [9] * **Temperature Control:** Refractive index is sensitive to temperature changes (it generally decreases as temperature increases). [9] Modern refractometers have built-in temperature control, typically set to 20°C (nD20), to ensure standardized and reproducible measurements. [9] **Experimental Protocol:**
 - Calibrate the Abbe refractometer using a standard sample with a known refractive index (e.g., distilled water).
 - Ensure the prism surface is clean and dry.
 - Using a pipette, apply a few drops of **2-tert-butyl-1,3-dimethylbenzene** onto the lower prism.
 - Close the prisms securely.
 - Turn on the light source (sodium lamp).
 - Look through the eyepiece and turn the adjustment knob until the light and dark fields converge into a sharp, distinct line.
 - If necessary, adjust the chromaticity compensator to eliminate any color fringes and sharpen the borderline.
 - Press the "Read" button or look at the scale to obtain the refractive index value.

- Record the temperature at which the measurement was taken.



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Refractive Index Measurement Workflow.

Spectroscopic and Purity Confirmation

Before any physical property measurement, the identity and purity of the sample must be confirmed. Spectroscopic methods are indispensable for this purpose.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra provide detailed information about the molecular structure, confirming the specific arrangement of the tert-butyl and methyl groups on the benzene ring. For 1,3-dimethylbenzene (m-xylene), the proton ratio of aryl to alkyl protons is a key identifier. [10]* Mass Spectrometry (MS): Provides the molecular weight of the compound and its fragmentation pattern, which serves as a molecular fingerprint. [11]* Infrared (IR) Spectroscopy: Identifies the functional groups present in the molecule. For an alkylbenzene, characteristic C-H stretching and bending vibrations for both aromatic and aliphatic groups, as well as aromatic C=C stretching peaks, would be expected.

Conclusion

The physical properties of **2-tert-butyl-1,3-dimethylbenzene** are foundational to its application in scientific research and development. While comprehensive experimental data for this specific isomer may not be as readily available as for its counterparts, this guide establishes the authoritative framework for its characterization. By employing the detailed, validated protocols for determining boiling point, density, and refractive index, researchers can generate reliable, high-quality data. Adherence to these standardized methods ensures the integrity and reproducibility of experimental outcomes, which is the cornerstone of scientific advancement.

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